

Physiological Effects of -Casomorphin (1-3) Administration: A Dual-Mechanism Technical Guide

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Compound of Interest

Compound Name: *b*-Casomorphin (1-3) Acetate

Cat. No.: B14769198

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Executive Summary

-Casomorphin (1-3) (BCM-3), defined by the tripeptide sequence Tyr-Pro-Phe (YPF), represents a critical bioactive fragment derived from the proteolytic digestion of bovine

-casein.[1] Unlike its longer congeners (BCM-7, BCM-5) which are primarily characterized as mu-opioid receptor (

-OR) agonists, BCM-3 occupies a unique pharmacological niche. It functions as a dual-action modulator: retaining residual opioid affinity while serving as the immediate metabolic precursor to Tyr-Pro, a potent Angiotensin-Converting Enzyme (ACE) inhibitor and blood-brain barrier (BBB) transportable neuroactive dipeptide.

This guide provides a structural analysis of BCM-3, delineates its two primary signaling pathways (Opioid vs. Renin-Angiotensin System), and outlines validated protocols for assessing its physiological impact.

Molecular Characterization & Stability[2]

Structural Profile

The bioactivity of BCM-3 is dictated by its specific amino acid sequence and stereochemistry.

- Sequence: L-Tyrosine – L-Proline – L-Phenylalanine (YPF).
- N-Terminal Tyrosine: Essential for opioid receptor binding; mimics the phenolic ring of morphine.
- Proline (Position 2): Induces a structural "kink" (cis/trans isomerization) that protects the N-terminus from rapid non-specific aminopeptidase degradation, though it renders the peptide a specific substrate for Dipeptidyl Peptidase-IV (DPP-IV).
- C-Terminal Phenylalanine: Provides lipophilicity, enhancing affinity for the hydrophobic pockets of both opioid receptors and ACE.

Enzymatic Stability & The "Metabolic Switch"

BCM-3 is not merely an endpoint metabolite; it is a transient bioactive intermediate. Its physiological half-life is governed by DPP-IV (CD26), which cleaves X-Pro N-terminal dipeptides.

- Substrate: Tyr-Pro-Phe (BCM-3)
- Enzyme: DPP-IV (EC 3.4.14.5)
- Products: Tyr-Pro (Bioactive Dipeptide) + Phenylalanine^{[2][3]}

This cleavage represents a pharmacological switch:

- Intact BCM-3: Predominantly Opioid / Gut Motility Modulator.
- Cleaved Tyr-Pro: Predominantly ACE Inhibitor / Neuroprotective.

Pharmacodynamics: The Dual-Action Mechanism

Pathway A: Opioid Receptor Agonism

BCM-3 retains affinity for the

-opioid receptor (MOR), albeit with lower potency than BCM-5 or BCM-7.

- Mechanism: Binds to the orthosteric site of the

-OR (G-protein coupled receptor).
- Signaling: Activation of G

/G

subunits

Inhibition of Adenylyl Cyclase

Reduced cAMP

Reduced neuronal excitability.
- Physiological Outcome:
 - Gastrointestinal: Reduction in peristaltic contraction (anti-diarrheal/constipating effect).
 - Analgesia: Weak systemic analgesia compared to morphine; limited by rapid degradation unless DPP-IV is inhibited.

Pathway B: Cardiovascular & ACE Inhibition

The degradation product, Tyr-Pro, and the intact tripeptide BCM-3 structurally resemble the C-terminal residues of Angiotensin I.

- Mechanism: Competitive inhibition of ACE (Kininase II).[4] The Proline and Phenylalanine residues interact with the S1 and S2' subsites of the ACE active cleft, coordinating with the Zinc ion (

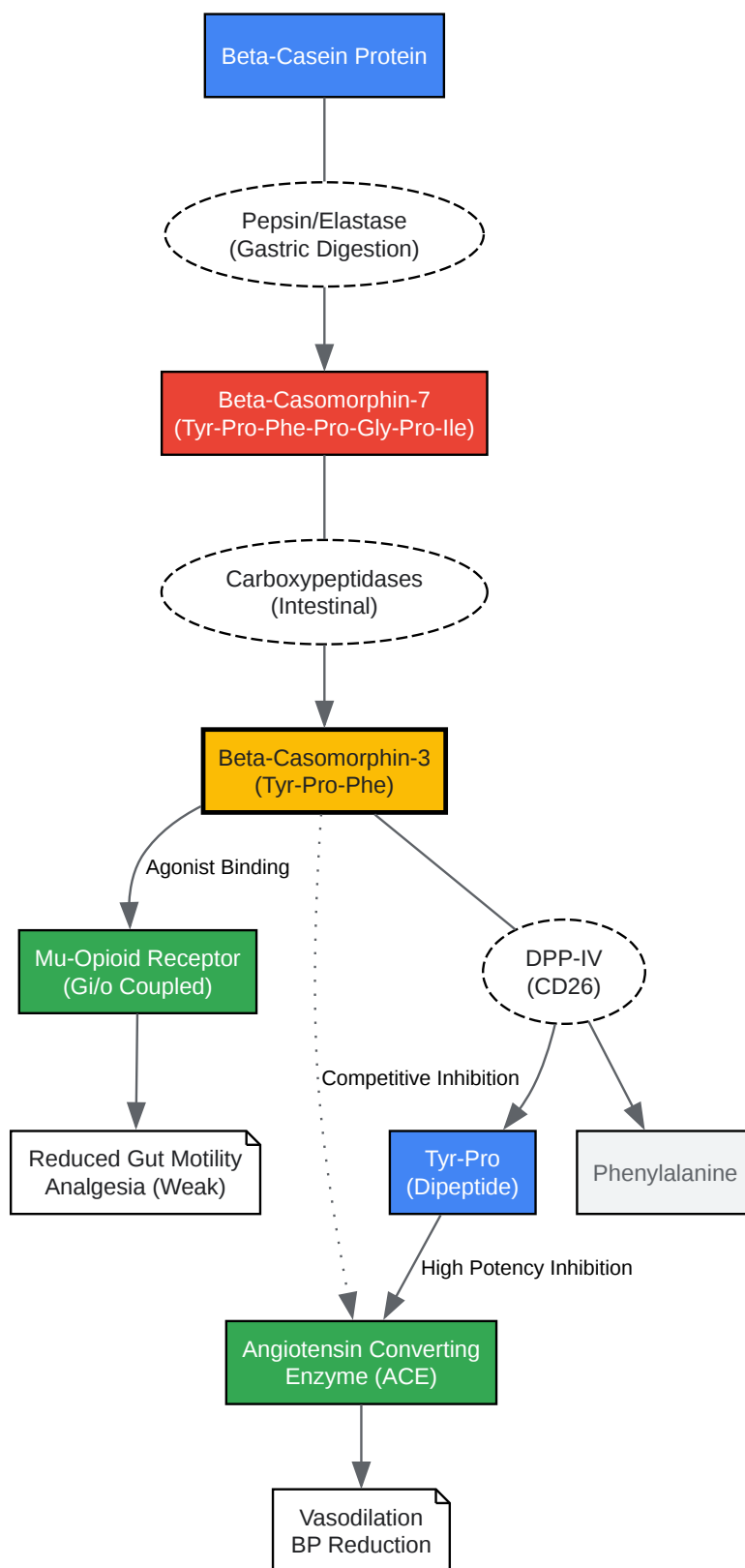
).
- Physiological Outcome:
 - Blockade of Angiotensin I

Angiotensin II conversion.[5]
 - Vasodilation and reduction in mean arterial pressure (MAP).

Visualization of Signaling & Metabolism[4]

The following diagram illustrates the degradation pathway of

-Casein into BCM-3 and the subsequent divergence into Opioid and ACE-inhibitory pathways.



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Caption: Metabolic cascade of

-Casein yielding BCM-3, illustrating the bifurcation between opioid receptor activation and the generation of the ACE-inhibitory metabolite Tyr-Pro.

Experimental Protocols

To validate the physiological effects of BCM-3, researchers should employ a combination of ex vivo tissue assays and in vitro enzymatic screens.

Protocol A: Guinea Pig Ileum (GPI) Assay (Opioid Activity)

Purpose: To quantify the opioid agonist potency of BCM-3 relative to Morphine. The GPI is rich in

-opioid receptors.

- Tissue Preparation:

- Harvest ileum from male guinea pigs (300–400g).
- Flush lumen with Tyrode's solution.
- Cut into 2-3 cm segments and mount in an organ bath (37°C, aerated with 95%
/5%
).

- Electrical Stimulation:

- Apply transmural stimulation (0.1 Hz, 0.5 ms duration, supramaximal voltage) to induce cholinergic contractions.

- Administration:

- Add BCM-3 (range:
to
M) cumulatively.

- Control: Morphine (to M).
- Validation: Pre-treat with Naloxone (1 μ M) to confirm opioid specificity.
- Data Analysis:
 - Measure inhibition of electrically induced twitch height.
 - Calculate (concentration inhibiting twitch by 50%).

Protocol B: Spectrophotometric ACE Inhibition Assay

Purpose: To determine the cardiovascular potential of BCM-3 and its metabolite Tyr-Pro.

- Reagents:
 - Substrate: Hippuryl-His-Leu (HHL).
 - Enzyme: Rabbit Lung ACE powder.
- Reaction:
 - Incubate BCM-3 (varying concentrations) with ACE (10 mU) and HHL (5 mM) in borate buffer (pH 8.3) containing 300 mM NaCl at 37°C for 30 mins.
- Termination:
 - Stop reaction with 1M HCl.
- Extraction & Measurement:
 - Extract liberated Hippuric Acid with ethyl acetate.
 - Evaporate solvent, redissolve in water, and measure Absorbance at 228 nm.

- Calculation:
 - ACE Inhibition (%) =

.

Quantitative Data Summary

The following table synthesizes comparative bioactivity data for BCM-3 versus its parent (BCM-7) and metabolite (Tyr-Pro).

Peptide	Sequence	Target:	Target: ACE (	Physiological Primary Role
		-Opioid Receptor (GPI)	)	
-Casomorphin-7	YPFPGPI	~10 - 50 μ M	Low Activity	Opioid Agonist / Histamine Releaser
-Casomorphin-3	YPF	> 100 μ M (Weak)	Moderate	Transient Precursor / Dual Modulator
Tyr-Pro	YP	Inactive	~5 - 15 μ M	ACE Inhibitor / Neuroprotective

Note:

values are approximate and dependent on specific assay conditions (e.g., buffer salt concentration).

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